

An In-depth Technical Guide to the Physicochemical Properties of n-Pentacosane

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Compound of Interest

Compound Name: Pentacosane

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Introduction

n-Pentacosane (C₂₅H₅₂) is a long-chain saturated hydrocarbon, an alkane with 25 carbon atoms.[1] It is a waxy, colorless solid at room temperature and is a natural constituent of many plant waxes, including those from coconuts, avocados, and ginkgo nuts.[1][2] As a well-defined, high-purity long-chain alkane, **n-pentacosane** serves as a valuable reference standard in analytical chemistry, particularly in gas chromatography (GC) and mass spectrometry (MS).[1] Its hydrophobic nature also lends it to applications in the development of water-resistant coatings and membranes.[1] Furthermore, its potential use in drug delivery systems, such as in the formation of nanoparticles or liposomes to enhance drug solubility and controlled release, is an area of emerging research.[1] This technical guide provides a comprehensive overview of the core physicochemical properties of **n-pentacosane**, complete with experimental protocols and data presented for ease of reference.

Physicochemical Properties

The key physicochemical properties of **n-pentacosane** are summarized in the tables below. These properties are crucial for understanding its behavior in various chemical and biological systems, informing its application in research and development.

General and Physical Properties

Property	Value	Reference
Molecular Formula	C25H52	[1][3]
Molecular Weight	352.68 g/mol	[1][4]
Appearance	White, waxy solid; colorless solid at ambient conditions	[1][5][6]
Melting Point	53-56 °C (lit.)	[1][7][3][8]
Boiling Point	401.9 °C at 760 mmHg; 169-170 °C at 0.05 mmHg (lit.)	[1][3][8]
Density	0.778 g/cm ³ ; 0.812 g/cm ³ at 20 °C	[3][5][8][9]
Flash Point	>110 °C (>230 °F)	[7][3][5][6][8]

Solubility and Partitioning

Property	Value	Reference
Water Solubility	Practically insoluble	[1][2]
Solubility in Organic Solvents	Soluble in benzene, chloroform, and toluene	[1][3][5][9]
LogP (Octanol-Water Partition Coefficient)	9.99850 - 13.1	[1][7][9]

Optical and Thermodynamic Properties

Property	Value	Reference
Refractive Index	1.4380	[3][5][8][10]
Vapor Pressure	1.51×10^{-6} mmHg at 25 °C (extrapolated)	[7][9]
Enthalpy of Fusion	55.53 kJ/mol	[4]
Standard Gibbs Free Energy of Formation	159.62 kJ/mol	[4]
Enthalpy of Formation at Standard Conditions (gas)	-559.33 kJ/mol	[4]

Experimental Protocols

The following are generalized, detailed methodologies for the determination of key physicochemical properties of solid organic compounds like n-**pentacosane**.

Determination of Melting Point (Capillary Method)

Objective: To determine the temperature range over which the solid n-**pentacosane** transitions to a liquid.

Apparatus: Melting point apparatus, capillary tubes (sealed at one end), thermometer, mortar and pestle.

Procedure:

- Ensure the n-**pentacosane** sample is dry and finely powdered using a mortar and pestle.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.[11]
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a moderate rate until the temperature is about 15-20°C below the expected melting point of n-**pentacosane**.

- Decrease the heating rate to approximately 1-2°C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the entire sample has completely melted.
- The melting point is reported as the range between these two temperatures.[12]

Determination of Boiling Point at Reduced Pressure

Objective: To determine the boiling point of n-**pentacosane** at a reduced pressure, which is necessary due to its high boiling point at atmospheric pressure.

Apparatus: Distillation flask, condenser, receiving flask, thermometer, vacuum source, manometer, heating mantle.

Procedure:

- Place a sample of n-**pentacosane** in the distillation flask along with boiling chips.
- Assemble the distillation apparatus, ensuring all joints are properly sealed.
- Connect the apparatus to a vacuum source and a manometer.
- Evacuate the system to the desired pressure (e.g., 0.05 mmHg).
- Begin heating the distillation flask gently with the heating mantle.
- Observe the temperature on the thermometer. The boiling point is the temperature at which the liquid is actively boiling and the vapor is condensing on the thermometer bulb, resulting in a stable temperature reading.[7]
- Record the stable temperature and the corresponding pressure from the manometer.

Determination of Density (Volume Displacement Method)

Objective: To determine the density of solid n-**pentacosane**.

Apparatus: Analytical balance, graduated cylinder, a liquid in which n-**pentacosane** is insoluble (e.g., water).

Procedure:

- Weigh a sample of solid n-**pentacosane** using an analytical balance to determine its mass.
- Fill a graduated cylinder with a known volume of the displacement liquid.
- Carefully place the weighed n-**pentacosane** sample into the graduated cylinder, ensuring it is fully submerged and no liquid is splashed out.
- Record the new volume of the liquid in the graduated cylinder.
- The volume of the n-**pentacosane** sample is the difference between the final and initial liquid volumes.
- Calculate the density by dividing the mass of the sample by its volume.^{[4][13]}

Determination of Solubility

Objective: To qualitatively determine the solubility of n-**pentacosane** in various solvents.

Apparatus: Test tubes, spatula, various solvents (e.g., water, ethanol, benzene, chloroform).

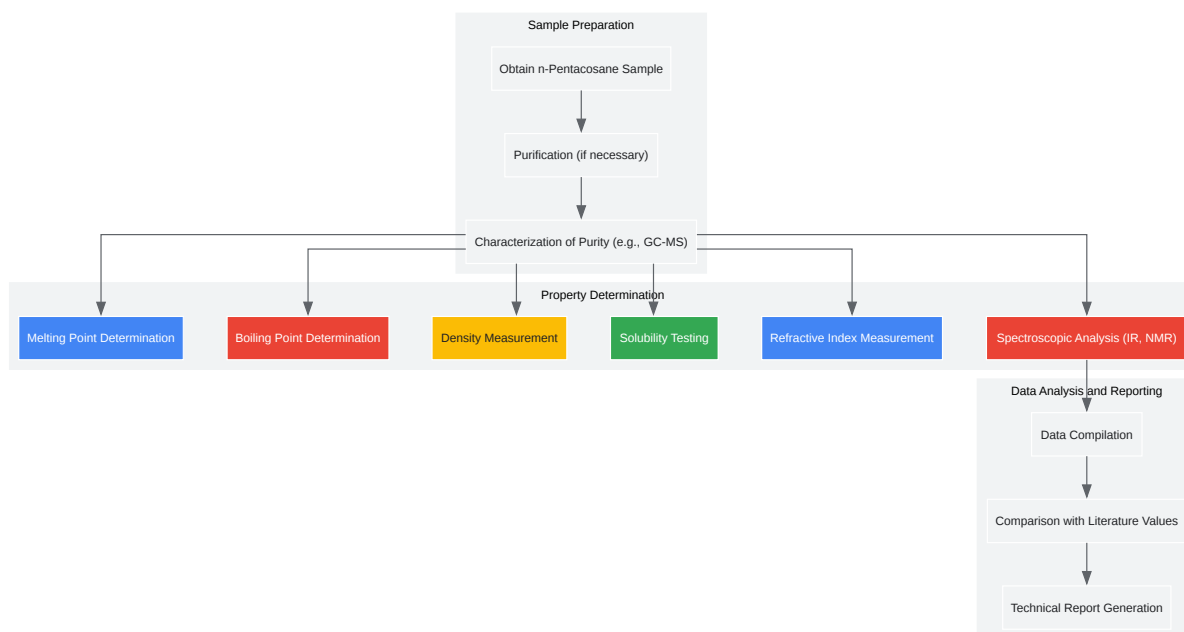
Procedure:

- Place a small, accurately measured amount of n-**pentacosane** (e.g., 10 mg) into a test tube.
- Add a small volume of the solvent to be tested (e.g., 1 mL).
- Vigorously shake the test tube for a set period (e.g., 1 minute).
- Visually inspect the mixture to see if the solid has dissolved. The absence of visible solid particles indicates solubility.^[14]
- If the substance appears to be soluble, gradually add more solute to determine the approximate saturation point.

- Record the solubility as soluble, partially soluble, or insoluble for each solvent.

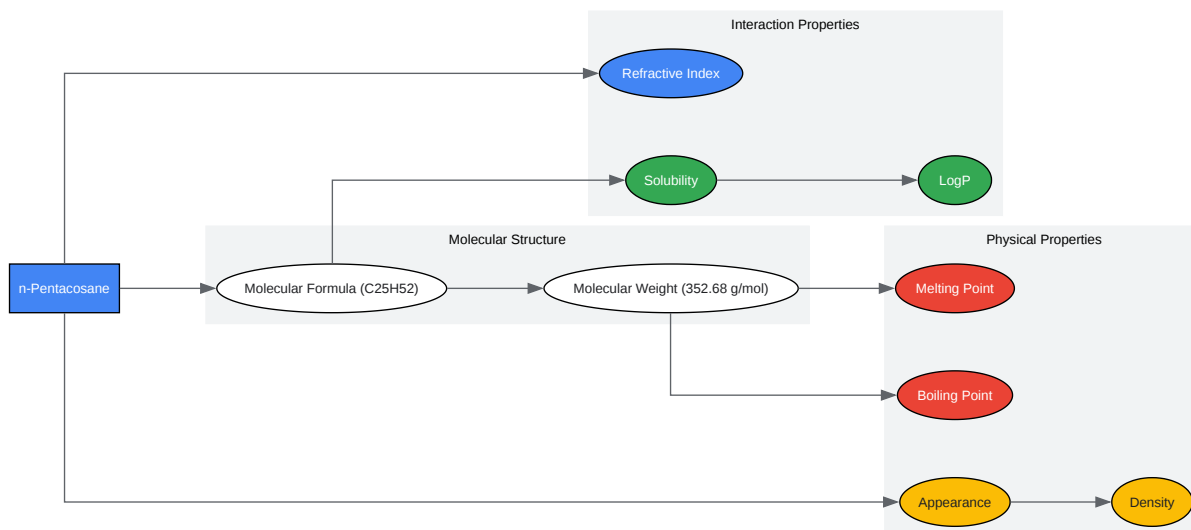
Visualizations

The following diagrams illustrate the experimental workflow for characterizing the physicochemical properties of **n-pentacosane** and the logical relationships between these properties.



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Caption: Experimental workflow for physicochemical characterization.



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Caption: Relationships between physicochemical properties.

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